

In-Depth Technical Guide to the Spectroscopic Data of 5-Hydroxysophoranone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hydroxysophoranone

Cat. No.: B15580838

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **5-Hydroxysophoranone**, a prenylated flavanone of interest in natural product chemistry and drug discovery. This document compiles and presents nuclear magnetic resonance (NMR) and mass spectrometry (MS) data in a structured format to facilitate research and development. Detailed experimental protocols for the acquisition of this data are also provided.

Chemical Structure and Properties

IUPAC Name: 5,7-dihydroxy-2-[4-hydroxy-3,5-bis(3-methylbut-2-enyl)phenyl]-8-(3-methylbut-2-enyl)-2,3-dihydrochromen-4-one^[1] Molecular Formula: C₃₀H₃₆O₅^[1] Molecular Weight: 476.6 g/mol ^[1] CAS Number: 90686-12-7

Spectroscopic Data

The structural elucidation of **5-Hydroxysophoranone** has been accomplished through various spectroscopic techniques. The following tables summarize the key NMR and MS data.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ¹H NMR Spectroscopic Data of **5-Hydroxysophoranone**

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
Data not available in the searched resources.			

Table 2: ^{13}C NMR Spectroscopic Data of **5-Hydroxysophoranone**

Chemical Shift (δ , ppm)	Assignment
Data not available in the searched resources.	

Note: Despite extensive searches, specific experimental ^1H and ^{13}C NMR data for **5-Hydroxysophoranone** were not found in the publicly available literature. The tables are provided as a template for when such data becomes accessible.

Mass Spectrometry (MS) Data

Table 3: Mass Spectrometry Data of **5-Hydroxysophoranone**

Ion	m/z
Data not available in the searched resources.	

Note: Quantitative mass spectrometry data for **5-Hydroxysophoranone** was not available in the reviewed literature.

Experimental Protocols

The isolation and structural identification of **5-Hydroxysophoranone** have been reported from plant sources, notably from the stems of *Erythrina subumbrans*.^{[2][3]} The general methodology employed in such phytochemical studies is outlined below.

Isolation of 5-Hydroxysophoranone

A typical isolation protocol involves the following steps:

- **Extraction:** The dried and powdered plant material (e.g., stems of *Erythrina subumbrans*) is extracted with a suitable solvent, such as methanol or a mixture of dichloromethane and methanol.
- **Fractionation:** The crude extract is then subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- **Chromatography:** The resulting fractions are further purified using a combination of chromatographic techniques, which may include:
 - Column chromatography on silica gel.
 - Sephadex LH-20 column chromatography.
 - Preparative thin-layer chromatography (TLC).

Spectroscopic Analysis

The purified compound is then subjected to spectroscopic analysis for structural elucidation:

- **NMR Spectroscopy:** ^1H NMR, ^{13}C NMR, and 2D-NMR (such as COSY, HSQC, and HMBC) experiments are performed to determine the connectivity of protons and carbons. Samples are typically dissolved in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS), often using techniques like electrospray ionization (ESI), is used to determine the exact molecular weight and elemental composition of the compound.

Workflow and Logical Relationships

The following diagram illustrates a typical workflow for the isolation and characterization of **5-Hydroxysophoranone** from a plant source.

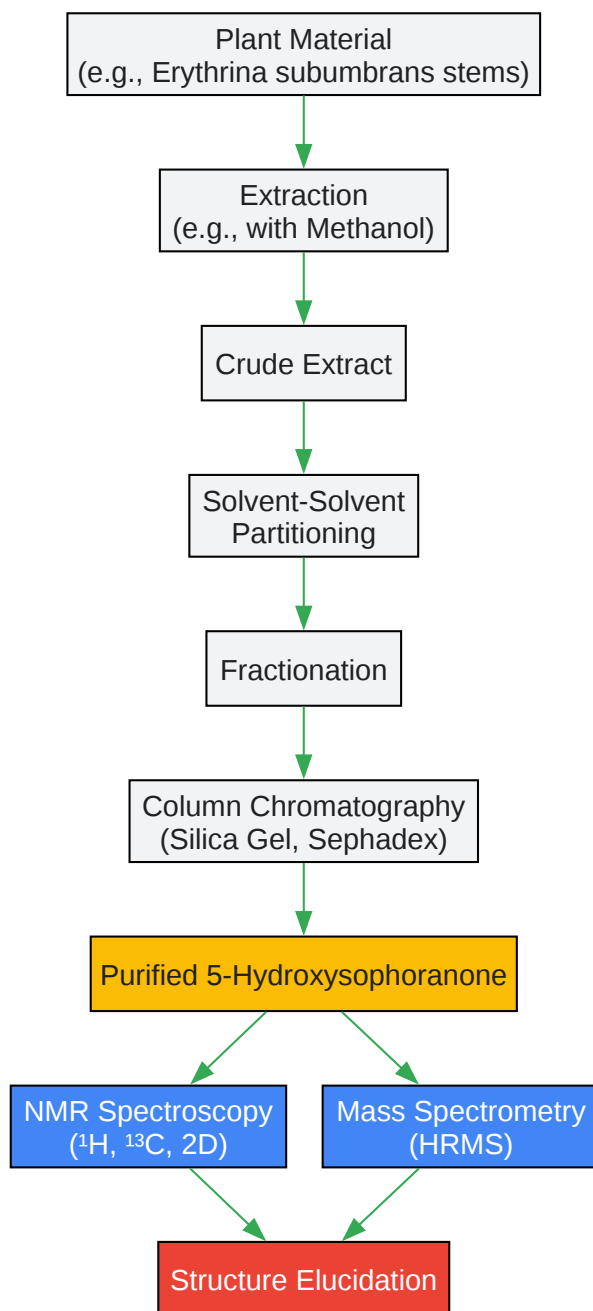


Figure 1: General Workflow for the Isolation and Spectroscopic Characterization of 5-Hydroxysophoranone

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Spectroscopic Data of 5-Hydroxysophoranone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580838#spectroscopic-data-nmr-ms-of-5-hydroxysophoranone]

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